

# Quantitative NMR (qNMR) for assessing purity of boronic acids

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## Compound of Interest

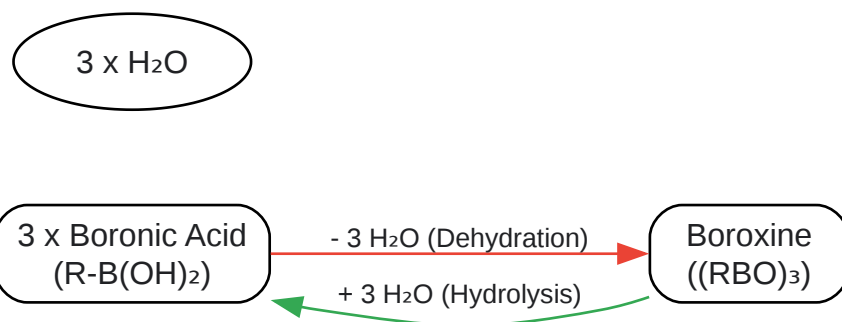
Compound Name: (1-methyl-1H-indazol-4-yl)boronic acid

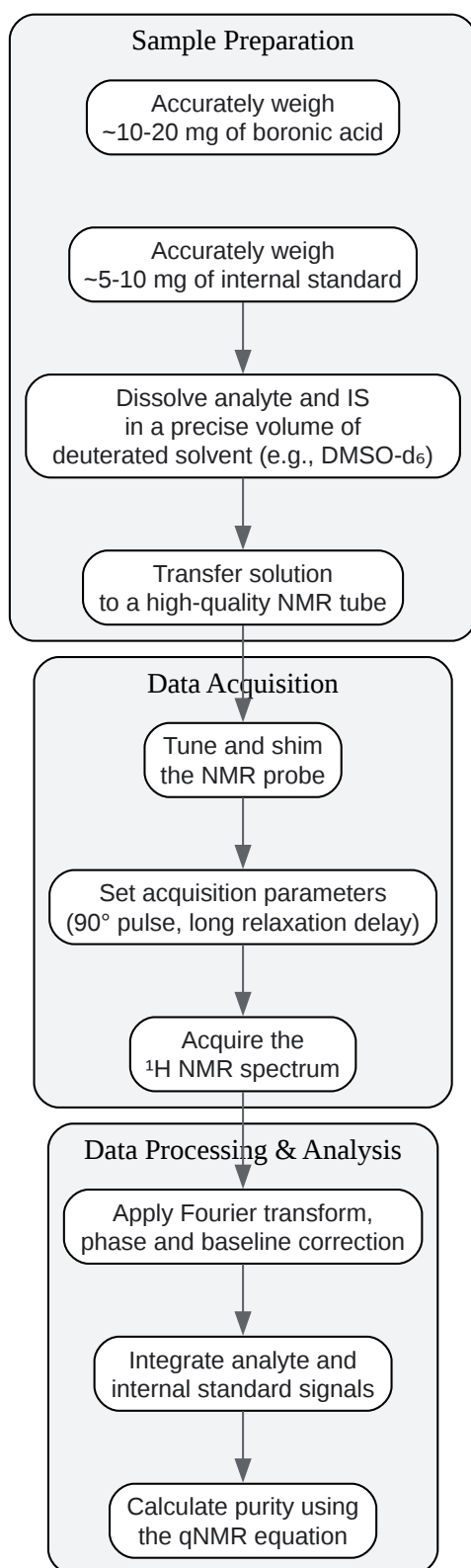
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## The Challenge: The Dynamic Nature of Boronic Acids

Boronic acids exist in a dynamic equilibrium with their corresponding boroxines, a process involving the loss of water molecules.<sup>[1][2]</sup> This equilibrium is influenced by factors such as solvent, concentration, temperature, and the electronic properties of the substituents on the boronic acid.<sup>[1][2]</sup> This inherent instability can complicate purity analysis, as the presence of boroxine might be misinterpreted as an impurity or lead to inaccurate quantification if not properly addressed.





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## References

- 1. researchgate.net [researchgate.net]
- 2. triggered.edinburgh.clockss.org [triggered.edinburgh.clockss.org]
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